

A Technical Guide to Tri-O-benzyl-D-glucal: Properties and Determination

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Compound of Interest

Compound Name: *Tri-O-benzyl-D-glucal*

Cat. No.: *B110811*

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Introduction: **Tri-O-benzyl-D-glucal** is a pivotal protected monosaccharide derivative extensively utilized as a glycosyl donor in the synthesis of complex carbohydrates, oligosaccharides, and glycoconjugates.^{[1][2]} Its three benzyl groups provide stability and influence its reactivity, making it a valuable building block in pharmaceutical and biochemical research for developing glycoproteins and glycolipids.^[1] This guide provides core physicochemical data and outlines the standard experimental protocols for their determination.

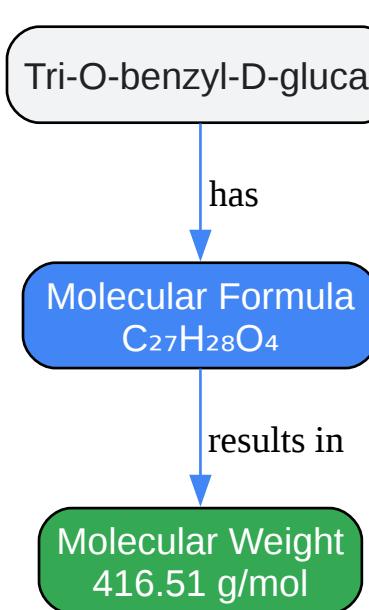
Physicochemical Properties

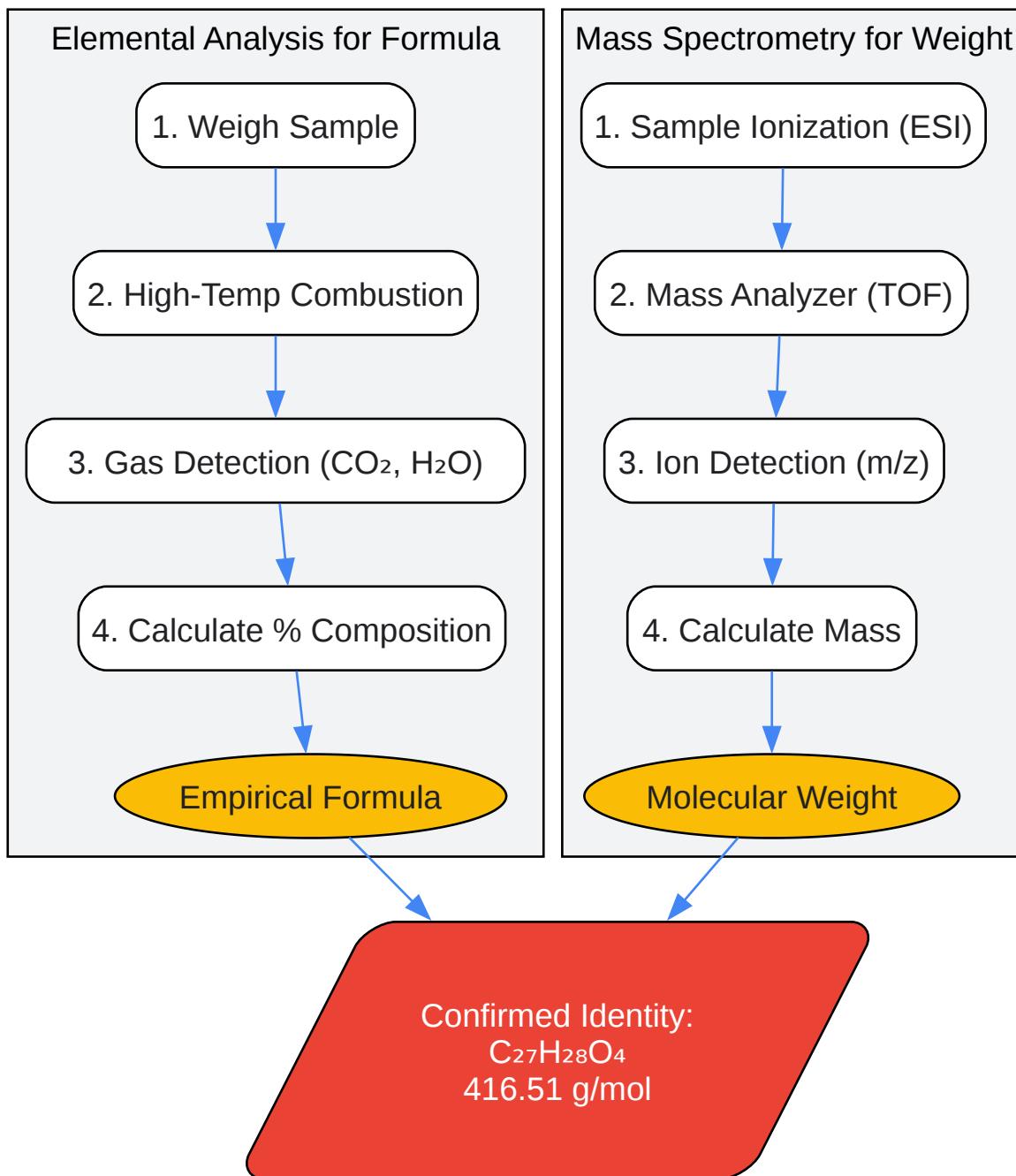
The fundamental molecular properties of **Tri-O-benzyl-D-glucal** are summarized below. This data is essential for stoichiometric calculations in synthesis, analytical characterization, and regulatory documentation.

Property	Value
Molecular Formula	$C_{27}H_{28}O_4$ ^{[1][2][3][4]}
Molecular Weight	416.51 g/mol ^{[1][2][3][4][5]}
CAS Number	55628-54-1 ^{[2][3][4]}
Appearance	White to off-white crystalline powder ^[1]
Melting Point	53-60 °C ^[1]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the compound's identity and its fundamental chemical properties. The chemical formula is derived from its structure, and the molecular weight is calculated from the formula.



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